

A Comprehensive Technical Guide to the Safe Handling of Trimethylammonium Chloride-d6

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Compound of Interest

Compound Name: Trimethylammonium chloride-d6

Cat. No.: B12305426

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols, proper handling techniques, and optimal storage conditions for **Trimethylammonium chloride-d6**. The information is intended to support researchers and professionals in maintaining a safe laboratory environment and ensuring the integrity of the compound.

Disclaimer: Specific safety and toxicological data for **Trimethylammonium chloride-d6** (CAS No. 347840-14-6) is not extensively available. The data presented in this guide is primarily based on the safety information for its non-deuterated analogue, Trimethylammonium chloride (CAS No. 593-81-7), and other structurally related quaternary ammonium salts. It is imperative to treat the deuterated compound with, at a minimum, the same level of care as its non-deuterated counterpart.

Chemical and Physical Properties

Trimethylammonium chloride-d6 is the deuterated form of Trimethylammonium chloride, an endogenous metabolite.^{[1][2]} It is commonly used as a tracer or as an internal standard for quantitative analysis in research.^[1] The compound typically appears as a white, hygroscopic crystalline solid.^{[3][4]}

Table 1: Physical and Chemical Properties of Trimethylammonium Chloride Analogue

Property	Value	Citation(s)
CAS Number	593-81-7 (Non-deuterated)	
Molecular Formula	C ₃ H ₁₀ ClN	
Molecular Weight	95.57 g/mol	
Appearance	White crystalline solid/powder	
Melting Point	273 - 278 °C	
Boiling Point	> 200 °C	
Solubility	Soluble in water (758 g/L at 20°C) and ethanol. Insoluble in ether, benzene.	

| Hygroscopicity | Hygroscopic | |

Hazard Identification and Safety

Based on analogues, Trimethylammonium chloride compounds can pose several health risks. They may be harmful if swallowed, cause skin irritation or severe burns, and lead to serious eye damage. It is also noted to be very toxic to aquatic life with long-lasting effects.

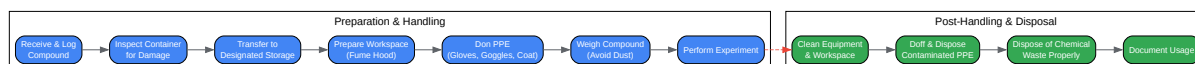
Table 2: GHS Hazard Classification for Trimethylammonium Chloride Analogues

Hazard Class	Category	Hazard Statement	Citation(s)
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed	
Acute Dermal Toxicity	Category 3 / 5	H311: Toxic in contact with skin / H313: May be harmful in contact with skin	
Skin Corrosion/Irritation	Category 1C / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation	
Serious Eye Damage	Category 1	H314: Causes severe skin burns and eye damage	
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life	

| Chronic Aquatic Toxicity| Category 1 | H410: Very toxic to aquatic life with long lasting effects |

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures are crucial to minimize exposure and ensure safety. A systematic approach, from receiving the compound to its final disposal, should be followed.



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Caption: A standard workflow for the safe handling of chemical compounds.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Citation(s)
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (conforming to EN166 or NIOSH standards).	
Skin Protection	Wear appropriate protective gloves (inspect prior to use) and a lab coat. Avoid skin contact.	
Respiratory Protection	Use a NIOSH/MSHA approved respirator or full-face respirator if dust is generated or exposure limits are exceeded.	

| Hygiene Measures | Handle in accordance with good industrial hygiene and safety practice. Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas. | |

Storage and Stability

Proper storage is essential to maintain the compound's integrity and prevent hazardous situations.

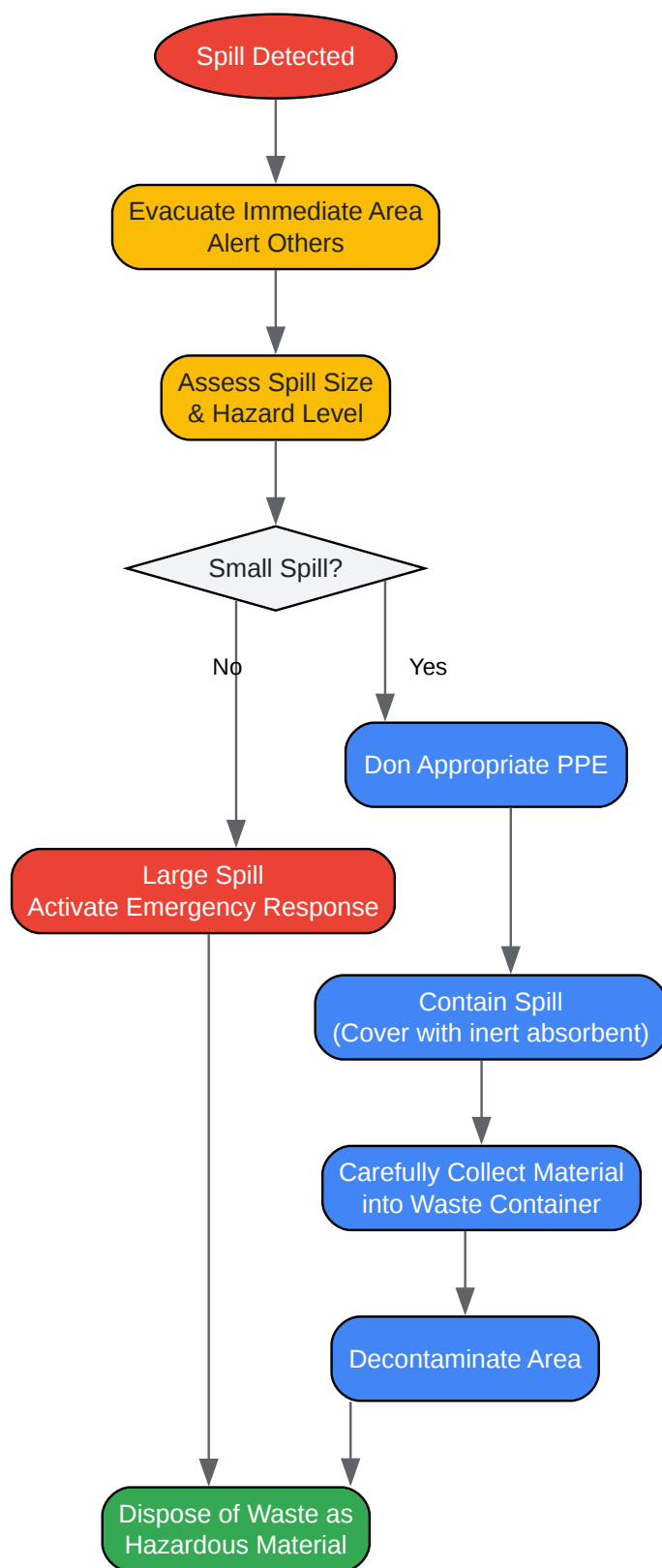
Table 4: Storage and Incompatibility

Condition	Recommendation	Citation(s)
Temperature	Store at 4°C for solid form. For solutions, store at -20°C (1 month) or -80°C (6 months).	
Atmosphere	Keep container tightly closed in a dry, cool, and well-ventilated place. Protect from moisture.	
Security	Store locked up or in an area accessible only to authorized personnel.	

| Incompatible Materials | Avoid strong oxidizing agents. ||

Accidental Release and First Aid

In the event of an accidental release or exposure, immediate and appropriate action must be taken.



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Caption: A decision workflow for responding to an accidental chemical spill.

First Aid Measures:

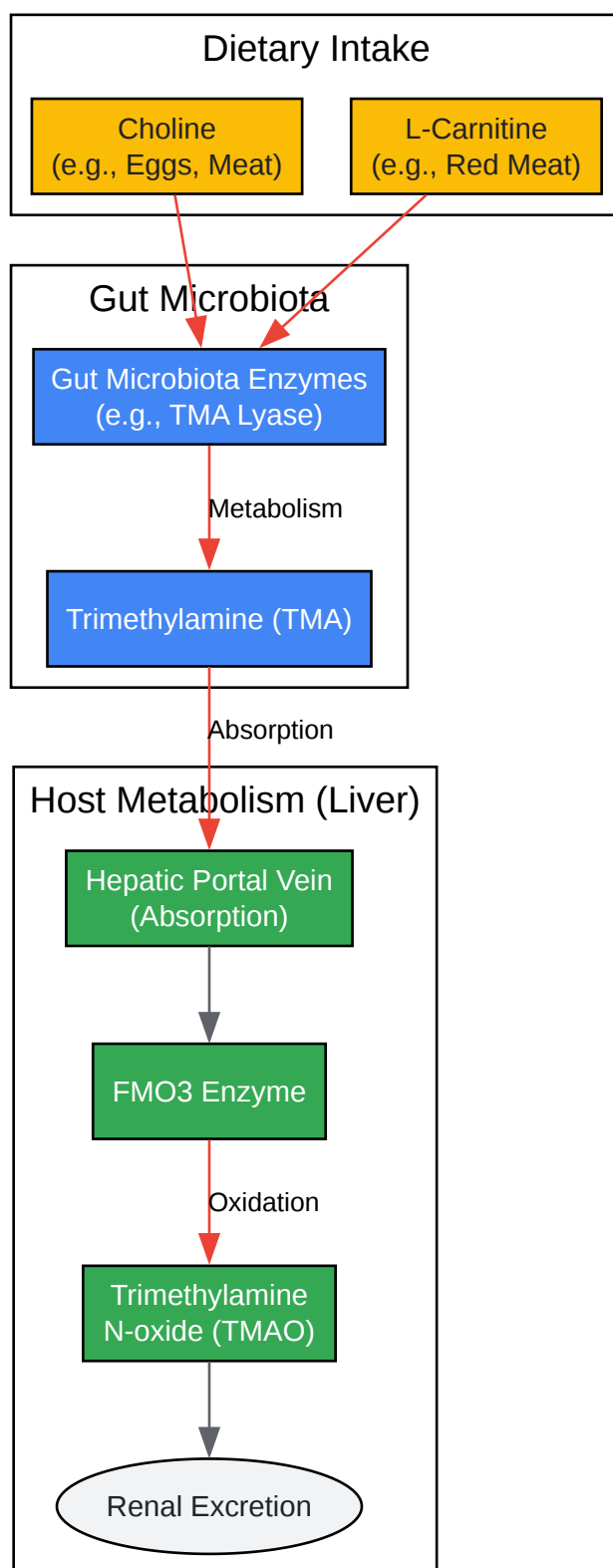
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen and seek immediate medical attention.
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Call a physician immediately.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and call an ophthalmologist immediately.
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician immediately.

Toxicological Information and Experimental Protocols

As a deuterated analogue of an endogenous metabolite, **Trimethylammonium chloride-d6** is not expected to have a complex pharmacological signaling pathway. However, the metabolic pathway of its parent compound, trimethylamine, is of significant biological interest.

Metabolic Pathway of Trimethylamine

Dietary precursors like choline and L-carnitine are metabolized by gut microbiota into trimethylamine (TMA). TMA is then absorbed and transported to the liver, where it is oxidized by the enzyme Flavin-containing monooxygenase 3 (FMO3) into Trimethylamine N-oxide (TMAO), which is then excreted.

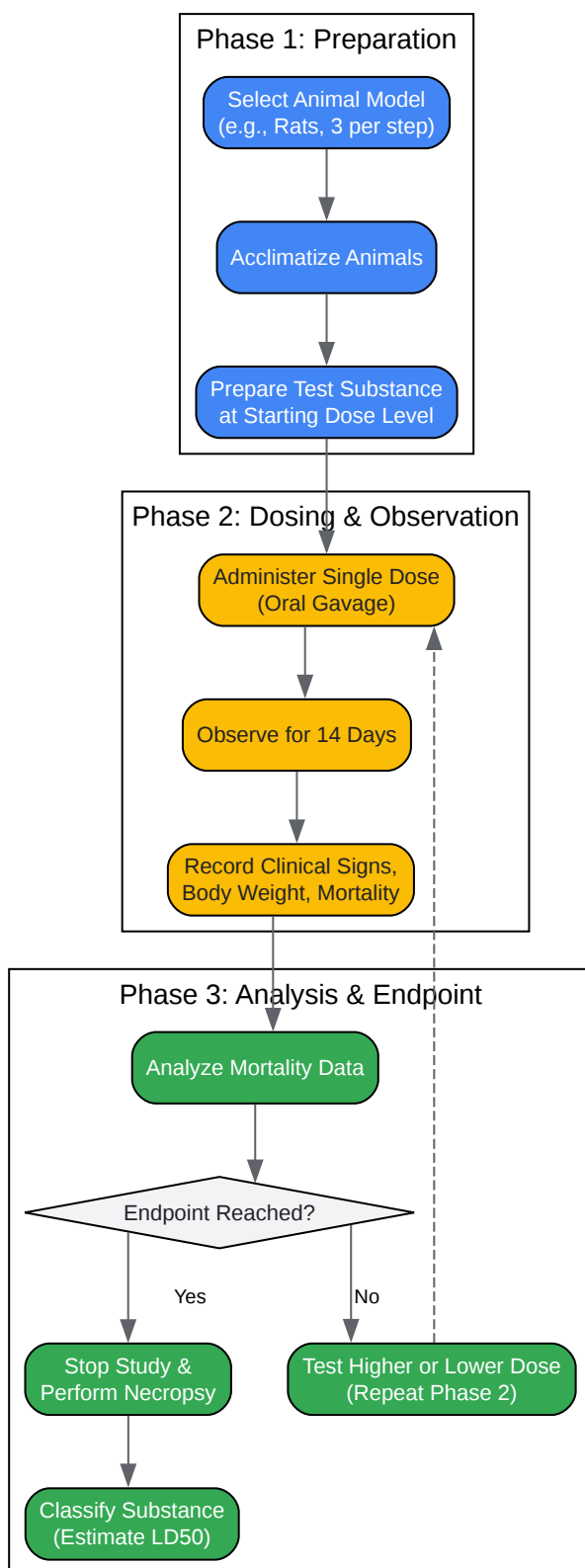


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Caption: Metabolic pathway for the formation of Trimethylamine N-oxide (TMAO).

Representative Experimental Protocol: Acute Oral Toxicity (OECD 423)

While specific toxicological studies for **Trimethylammonium chloride-d6** are not available, this diagram illustrates a generalized workflow for an acute oral toxicity test, such as the one outlined in OECD Test Guideline 423. This is a representative protocol and does not reflect actual experimental data for this specific compound.



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Caption: Generalized workflow for an acute oral toxicity study (OECD 423).

Disposal Considerations

Chemical waste must be handled as hazardous. Dispose of contents and containers in accordance with all local, regional, and national regulations. Do not allow the product to enter drains or surface water. Waste should be sent to a licensed chemical destruction plant or disposed of via controlled incineration.

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